

Personal protective equipment for handling 4-Chloro-N-phenylpicolinamide

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Compound of Interest

Compound Name: 4-Chloro-N-phenylpicolinamide

Cat. No.: B175317

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Essential Safety and Handling Guide for 4-Chloro-N-phenylpicolinamide

This guide provides crucial safety and logistical information for the handling and disposal of **4-Chloro-N-phenylpicolinamide**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and procedural integrity.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to minimize exposure and ensure safety when handling **4-Chloro-N-phenylpicolinamide**. The following table summarizes the required PPE.

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1][2][3][4]	Protects eyes and face from splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.[5][6] Wear appropriate protective clothing to prevent skin exposure.[1][2][3]	Prevents direct skin contact with the chemical. Nitrile gloves are recommended for their resistance.[5][6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust or aerosols may be generated.[2][3]	Protects against inhalation of harmful dust or vapors, especially in poorly ventilated areas.
Foot Protection	Closed-toe shoes.	Protects feet from spills and falling objects.

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[2][5][6]
- Avoid generating dust.[1][2]
- Wash hands thoroughly after handling.[1][2][4]
- Ensure that eyewash stations and safety showers are readily accessible.[1][2][4]
- Do not eat, drink, or smoke in the handling area.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[4\]](#)

First-Aid Measures

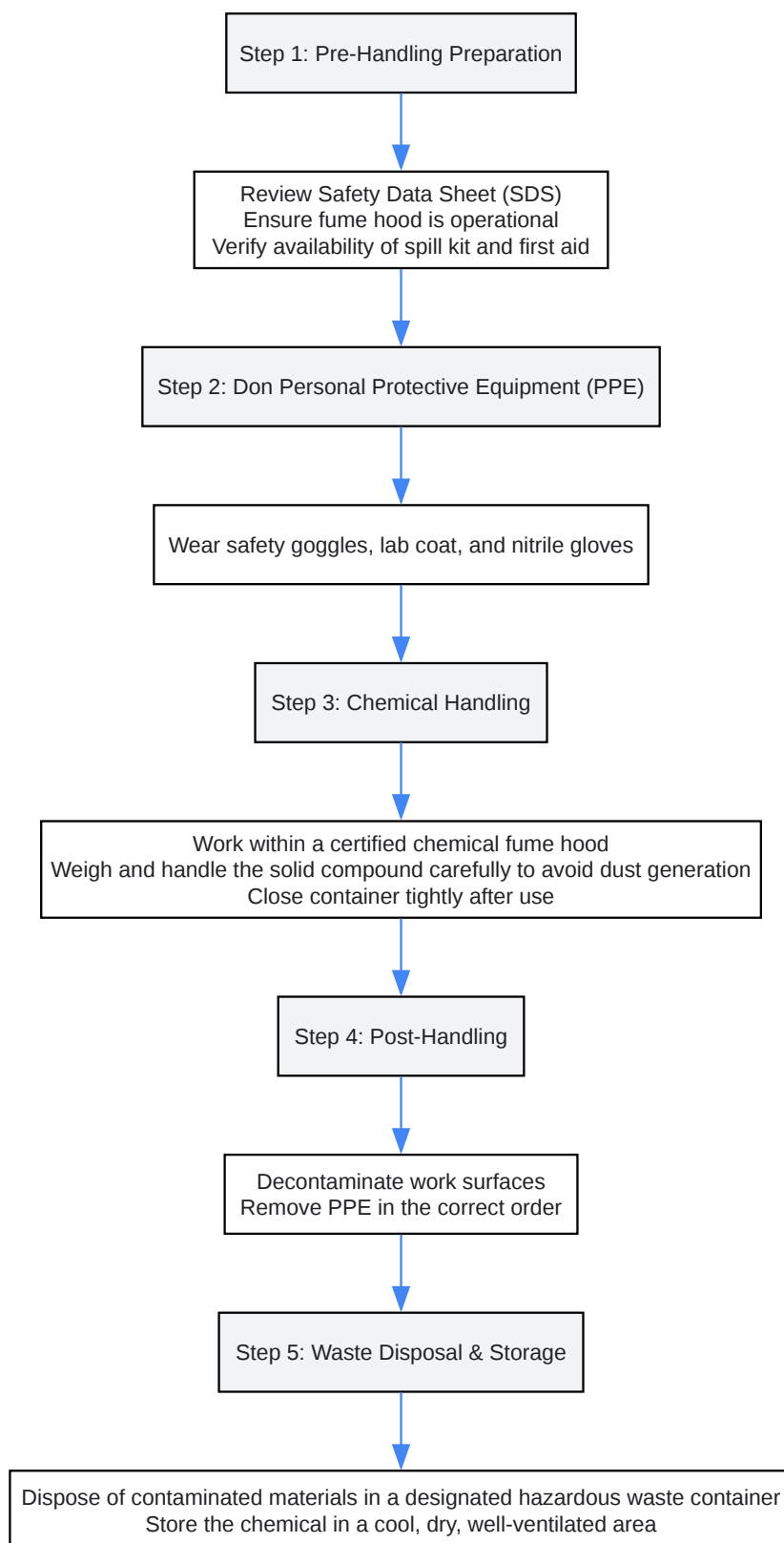
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)[\[3\]](#) Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[2\]](#)
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[\[1\]](#)[\[2\]](#)

Disposal Plan

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[2\]](#) Do not release into the environment.[\[1\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **4-Chloro-N-phenylpicolinamide** in a laboratory setting.



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Safe Handling Workflow for **4-Chloro-N-phenylpicolinamide**.

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